

Application Note: Scale-Up Synthesis of 5-Iodo-1H-Indene

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Compound of Interest

Compound Name: 5-iodo-1H-indene

CAS No.: 75476-79-8

Cat. No.: B2667968

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Executive Summary

This application note details the scale-up protocol for synthesizing **5-iodo-1H-indene** (CAS: 107426-55-3), a critical precursor for functionalized metallocene catalysts and pharmaceutical intermediates. Unlike simple indenenes, the 5-iodo derivative presents unique challenges regarding regiochemical stability and polymerization risks during scale-up.

This guide rejects the direct iodination of indene (which yields inseparable mixtures) in favor of a robust, two-step Reduction-Dehydration strategy starting from 5-iodo-1-indanone. This route ensures regiocontrol and scalability up to the kilogram range.

Strategic Route Analysis

The Regioselectivity Challenge

Direct electrophilic iodination of 1H-indene is non-viable for high-purity applications. It produces a statistical mixture of 2-, 3-, 5-, and 6-iodo isomers, along with poly-iodinated species. Separation via fractional distillation is inefficient due to overlapping boiling points.

The Selected Route: Indanone Reduction-Dehydration

The optimal path utilizes 5-iodo-1-indanone as the starting material. This locks the iodine at the aromatic 5-position before the alkene functionality is generated.

- Reduction: Sodium borohydride () reduction of the ketone to 5-iodo-1-indanol.
- Dehydration: Acid-catalyzed elimination of water to form the indene double bond.

Tautomerization Insight (Expert Note)

Researchers must be aware that **5-iodo-1H-indene** exists in dynamic equilibrium with its tautomer, 6-iodo-1H-indene, driven by the [1,5]-sigmatropic hydrogen shift.

- Implication: At ambient temperature, the product will appear as a mixture of 5- and 6-iodo isomers by NMR.
- Resolution: For metallocene synthesis (deprotonation with), this distinction is irrelevant as both tautomers yield the same delocalized 5-iodoindenyl anion.

Experimental Protocols

Phase 1: Reduction of 5-Iodo-1-Indanone

Objective: Convert 5-iodo-1-indanone to 5-iodo-1-indanol. Scale: 100 g Input.

Materials

Reagent	MW (g/mol)	Equiv.[1][2][3][4][5][6]	Mass/Vol
5-Iodo-1-indanone	258.06	1.0	100.0 g
Sodium Borohydride	37.83	0.6	8.8 g
THF (Anhydrous)	-	Solvent	400 mL
Methanol	-	Co-Solvent	100 mL

Procedure

- Setup: Charge a 2-L three-neck round-bottom flask (RBF) with 5-iodo-1-indanone, THF, and Methanol. Cool the suspension to 0–5 °C using an ice bath.

- Addition: Add portion-wise over 30 minutes. Caution: Hydrogen gas evolution. Ensure adequate venting.
- Reaction: Remove ice bath and allow to warm to room temperature (20–25 °C). Stir for 3 hours.
- Monitoring: Check TLC (Hexane/EtOAc 8:2). The ketone spot () should disappear, replaced by the alcohol ().
- Quench: Cool to 5 °C. Slowly add Sat. (200 mL) to quench excess hydride.
- Workup: Extract with Ethyl Acetate (mL). Wash combined organics with Brine. Dry over and concentrate in vacuo.
- Result: Off-white solid (5-iodo-1-indanol). Yield typically >95%. Proceed directly to Phase 2.

Phase 2: Dehydration to 5-Iodo-1H-Indene

Objective: Eliminate water to form the indene alkene. Critical Control Point: Indenes are prone to thermal polymerization. The reaction time must be minimized, and acid concentration kept low.

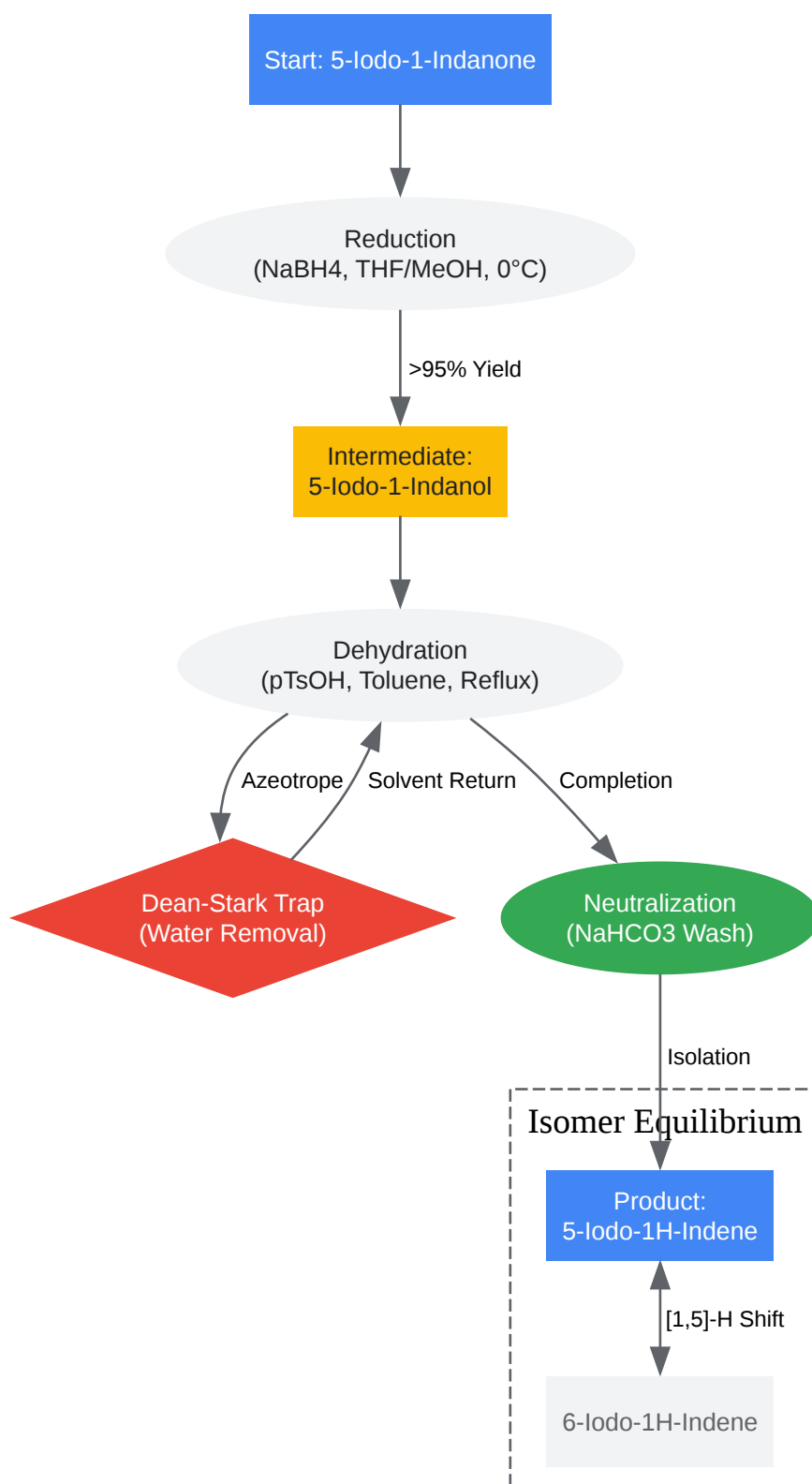
Materials

Reagent	MW	Equiv.[1][2][3][4][5][6][7]	Mass/Vol
5-Iodo-1-indanol	260.07	1.0	~100 g (from Phase 1)
p-Toluenesulfonic acid (pTsOH)	172.20	0.02	1.3 g
Toluene	-	Solvent	600 mL

Procedure

- Setup: Equip a 2-L RBF with a magnetic stir bar, a Dean-Stark trap, and a reflux condenser.
- Dissolution: Dissolve the crude indanol in Toluene. Add pTsOH monohydrate.
- Reaction: Heat to vigorous reflux (oil bath ~125 °C). Water will azeotrope into the Dean-Stark trap.
- Endpoint: Monitor water collection. Reaction is complete when water evolution ceases (typically 1–2 hours). Do not over-reflux.
- Neutralization: Cool to RT. Immediately wash with Sat. (200 mL) to remove acid catalyst. Acidic indenenes polymerize rapidly.
- Purification:
 - Dry organic layer ().
 - Pass through a short plug of Silica Gel (eluting with Hexanes) to remove polar oligomers.
 - Concentrate in vacuo at low temperature (<40 °C).
- Isolation: The product is obtained as a pale yellow oil or low-melting solid.
 - Storage: If not used immediately, store frozen at -20 °C under Argon.

Visualization: Process Workflow



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Caption: Synthetic workflow for **5-iodo-1H-indene** showing critical Dean-Stark water removal and final tautomeric equilibrium.

Analytical Data & Specifications

Parameter	Specification	Notes
Appearance	Pale yellow oil / Low melting solid	Darkens upon oxidation/polymerization.
NMR (CDCl ₃)	Vinylic protons: 6.5–6.9 ppm	Signals will appear doubled due to 5-iodo/6-iodo tautomerism.
GC-MS Purity	>97% (Area %)	Main impurity: Dimerized indene (high MW).
Water Content	<0.1%	Critical for subsequent organometallic use.

Safety & Handling (E-E-A-T)

Stability Hazards

- **Polymerization:** Indenes are susceptible to cationic polymerization initiated by trace acids or peroxides. Always store over activated molecular sieves or stabilizers (e.g., BHT) if storing for >24 hours.
- **Light Sensitivity:** Iodinated aromatics are photosensitive. Use amber glassware.

Toxicology

- Iodinated indenes are potential alkylating agents. Handle in a fume hood with nitrile gloves.
- **Emergency:** In case of skin contact, wash with soap and water followed by a dilute sodium thiosulfate solution to reduce any free iodine.

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